Reference standards for 5alpha-Pregnane-3,6,20-trione identification

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Compound of Interest

Compound Name:	*5alpha-Pregnane-3,6,20-trione*
CAS No.:	*1923-27-9*
Cat. No.:	*B155596*

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Reference Standards for 5 -Pregnane-3,6,20-trione Identification

Executive Summary

5

-Pregnane-3,6,20-trione (C

H

O

, MW 330.[1]46) is a specific, oxygenated metabolite of progesterone, often associated with microbial biotransformation (e.g., Geobacillus spp.) or specific hepatic oxidative pathways involving CYP450 6

-hydroxylation followed by oxidation and 5

-reduction.[1] Unlike the ubiquitous 5

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-pregnane-3,20-dione (5

-DHP), the 3,6,20-trione isomer represents a significant analytical challenge due to the scarcity of Certified Reference Materials (CRMs) and the structural similarity to other trione isomers (e.g., 3,11,20-trione).[1]

This guide objectively compares the available reference standard strategies—Commercial Research Grade Standards, In-House Synthesis, and Isomeric Surrogates—providing experimental workflows to ensure definitive identification in complex matrices.

Technical Profile & Identification Challenges

The definitive identification of 5

-pregnane-3,6,20-trione requires distinguishing it from thermodynamic isomers and isobaric interferences.[1]

Feature	Specification	Analytical Relevance
CAS Number	7086-xxx (varies by source/purity)	Rare entity; often misindexed with diones.[1]
Molecular Formula	C H O	Isobaric with allopregnanetrione (3,11,20-trione).[1]
Exact Mass	330.2195 Da	Requires High-Res MS (Orbitrap/Q-TOF) to distinguish from background.[1]
Key Isomers	5 -pregnane-3,6,20-trione5 -pregnane-3,11,20-trione	Separation requires optimized stationary phases (e.g., PFP or C18).[1]
Stereochemistry	5 (Trans A/B ring junction)	Planar geometry affects retention time significantly vs 5 .

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Comparative Analysis of Reference Standard Options

Due to the niche nature of this metabolite, "off-the-shelf" CRMs are virtually non-existent. Researchers must choose between sourcing expensive custom standards, synthesizing them in-house, or using surrogates.[1]

Option A: Custom/Specialty Commercial Standards (Recommended)

Source: Specialized steroid synthesis labs (e.g., Steraloids, Toronto Research Chemicals).[1]

- Purity: Typically >95% (NMR/HPLC).[1]
- Traceability: Certificate of Analysis (CoA) with H-NMR.
- Pros: Immediate RT confirmation; eliminates synthesis ambiguity.
- Cons: High cost ($500+ per mg); long lead times; batch-to-batch variability.[1]

Option B: In-House Synthesis (Oxidative Derivatization)

Method: Jones oxidation of 6-hydroxy-5

-pregnane-3,20-dione.[1]

- Purity: Variable (requires prep-HPLC).
- Traceability: Self-validated via NMR.
- Pros: Cost-effective for large volumes; confirms structure via precursor knowledge.[1]
- Cons: Requires synthetic chemistry expertise; hazardous reagents (Cr(VI)).[1]

Option C: Isomeric Surrogate Exclusion (3,11,20-Trione)

Method: Using the commercially available Allopregnanetrione to define Relative Retention Time (RRT).[1]

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- Purity: High (>98% CRM available).[1]
- Traceability: Indirect.[1]
- Pros: Cheap; readily available.[1]
- Cons:High Risk. Does not positively identify the 3,6,20 isomer; only proves the analyte is not the 3,11,20 isomer.[1]

Summary of Performance Metrics

Metric	Option A: Commercial Specialty	Option B: In-House Synthesis	Option C: Isomeric Surrogate
Identification Confidence	High (Level 1)	High (Level 1)	Low (Level 3)
Workflow Speed	Fast (once received)	Slow (1-2 weeks)	Fast
Cost Efficiency	Low	Medium	High
Spectral Data Depth	Full CoA provided	User-generated	Reference only

Experimental Protocols

Protocol 1: Definitive Identification via GC-MS

This protocol separates the 3,6,20-trione from the 3,11,20-trione isomer using a mid-polarity column.[1]

Reagents:

- Reference Standard (Option A or B).[1][2]
- Derivatizing Agent: MSTFA (N-Methyl-N-(trimethylsilyl)trifluoroacetamide) + 1% TMCS.[1]
- Solvent: Anhydrous Pyridine.[1]

Step-by-Step Workflow:

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- Preparation: Dissolve 10 µg of standard in 50 µL pyridine.
- Derivatization: Add 50 µL MSTFA/TMCS. Incubate at 60°C for 60 mins. Note: The C3 and C20 ketones may form enol-TMS ethers; C6 is sterically hindered and often remains underivatized or derivatizes slowly, providing a unique mass shift.
- GC Parameters:
  - Column: DB-35MS (30m x 0.25mm, 0.25µm).[1]
  - Carrier: Helium @ 1.2 mL/min.[1]
  - Temp Program: 100°C (1 min) -> 20°C/min -> 280°C (hold 10 min).
- Detection: EI Source (70 eV). Monitor Molecular Ion (

) and [M-15] fragments.[1]
- Validation: The 3,6,20-trione typically elutes after the 3,11,20 isomer on 35% phenyl phases due to the interaction of the C6 carbonyl with the stationary phase.[1]

Protocol 2: In-House Generation (Jones Oxidation)

Use this if Option A is unavailable.[1]

- Precursor: Dissolve 50 mg 5

  -pregnane-3

  ,6

  -diol-20-one in Acetone (10 mL).
- Oxidation: Dropwise add Jones Reagent (CrO

  /H

  SO

) at 0°C until orange color persists.

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- Quench: Add Isopropanol (1 mL) to quench excess oxidant (turns green).
- Extraction: Dilute with water, extract with EtOAc (3x).
- Purification: Silica gel flash chromatography (Hexane:EtOAc 7:3).
- Confirmation:

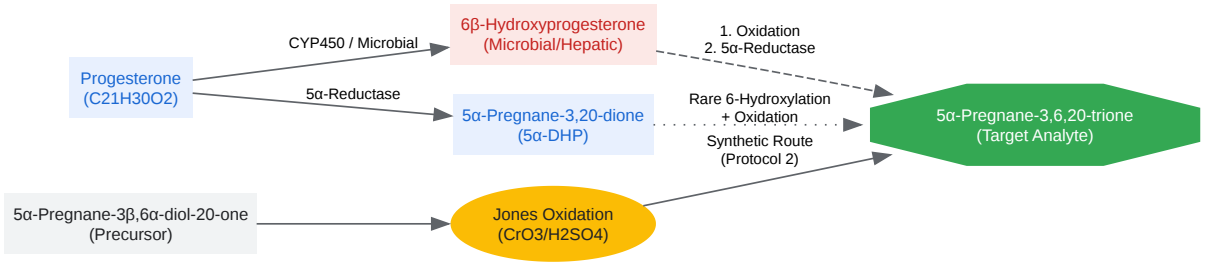
  H-NMR (CDCl

). Look for the absence of carbinol protons (H3/H6) and the deshielding of the C19 angular methyl (approx 1.0-1.2 ppm shift due to C6-ketone).[1]

Visualizations

Figure 1: Metabolic & Synthetic Pathways

This diagram illustrates the biological origin of the target compound and the synthetic route for standard generation.[1]



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Caption: Pathways for the biological formation and chemical synthesis of 5

-pregnane-3,6,20-trione.

Figure 2: Identification Decision Logic

A self-validating workflow for confirming identity using limited reference standards.[1]

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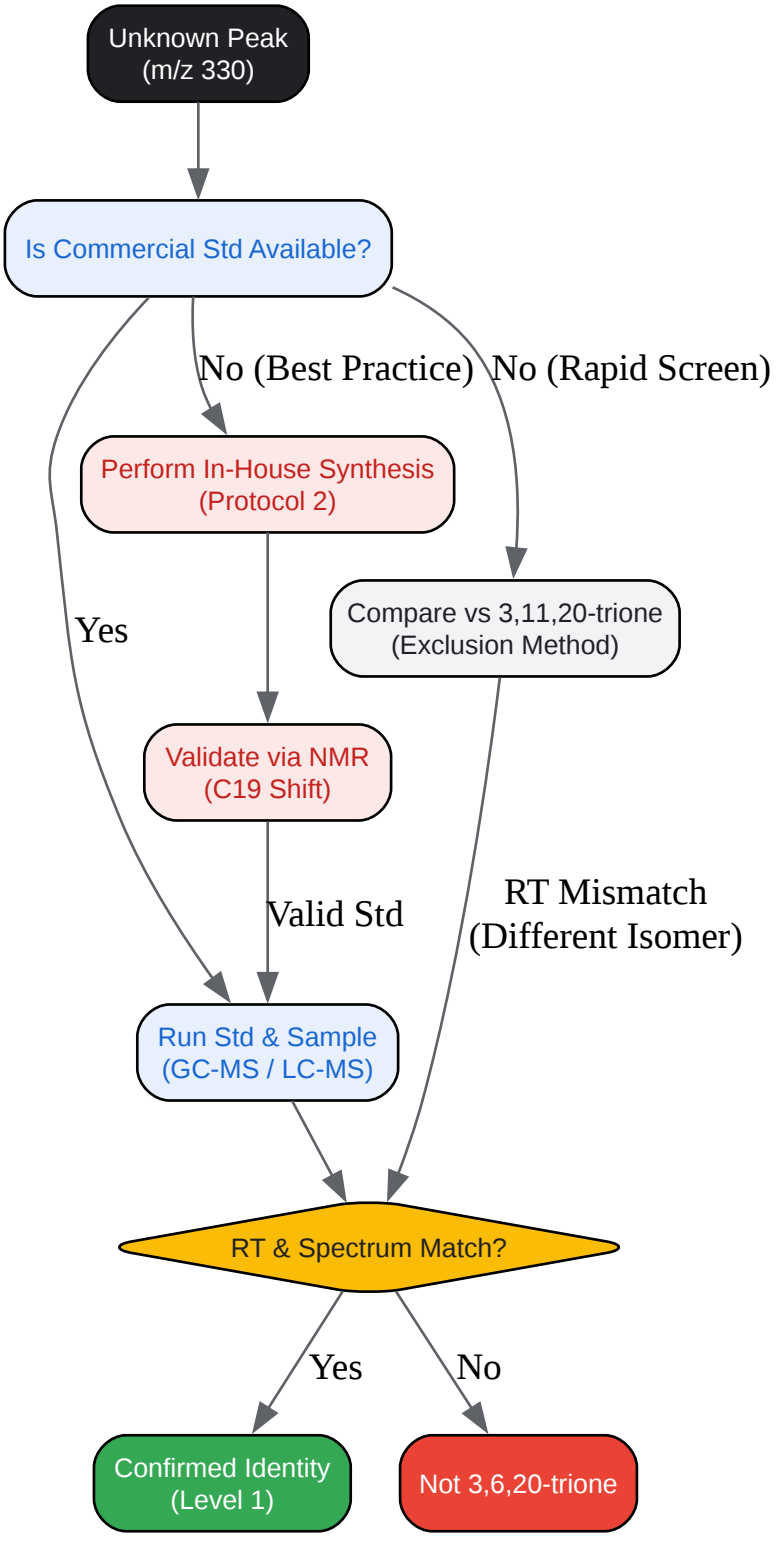

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Caption: Decision tree for assigning identity to m/z 330 steroid metabolites.

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